

Application Note: Preparation of Carbenicillin Stock Solution for Laboratory Use

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Compound of Interest

Compound Name: Carbenicillin

Cat. No.: B15559898

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Introduction

Carbenicillin, a semi-synthetic penicillin antibiotic, is a crucial reagent in molecular biology and microbiology laboratories.[1][2][3] It functions by inhibiting the synthesis of the bacterial cell wall, specifically by preventing the cross-linking of peptidoglycan strands.[4][5] This action is bactericidal, particularly against Gram-negative bacteria. In laboratory settings, **carbenicillin** is frequently used as a selective agent in culture media to ensure the growth of cells, typically bacteria, that have been successfully transformed with a plasmid conferring **carbenicillin** resistance. A key advantage of **carbenicillin** over ampicillin is its enhanced stability, particularly its resistance to degradation by β -lactamase enzymes and its stability in acidic conditions, which reduces the occurrence of satellite colonies on selection plates.

Mechanism of Action

Carbenicillin belongs to the β -lactam class of antibiotics. Its mechanism of action involves the acylation of the penicillin-sensitive transpeptidase C-terminal domain by opening the lactam ring. This inactivation of the enzyme prevents the final step of peptidoglycan synthesis, which is essential for maintaining the structural integrity of the bacterial cell wall. The weakened cell wall ultimately leads to cell lysis and bacterial death.

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation and use of **carbenicillin** stock solutions.

Parameter	Value	Reference
Molecular Weight	422.4 g/mol	
Stock Solution Concentration	50 - 100 mg/mL	
Solvent	Distilled water or 50% ethanol	
Working Concentration	50 - 100 µg/mL	
Storage Temperature (Powder)	-20°C or 2-8°C	
Storage Temperature (Stock Solution)	-20°C	
Stock Solution Stability at -20°C	Up to 1 year	
Sterilization Method	0.22 µm filter sterilization	

Experimental Protocol: Preparation of 50 mg/mL Carbenicillin Stock Solution

This protocol details the steps for preparing a 50 mg/mL stock solution of **carbenicillin**.

Materials:

- **Carbenicillin** disodium salt powder
- Sterile distilled water
- Sterile conical tube (e.g., 50 mL)
- Sterile 0.22 µm syringe filter
- Sterile syringe (e.g., 10-20 mL)
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Analytical balance

- Vortex mixer

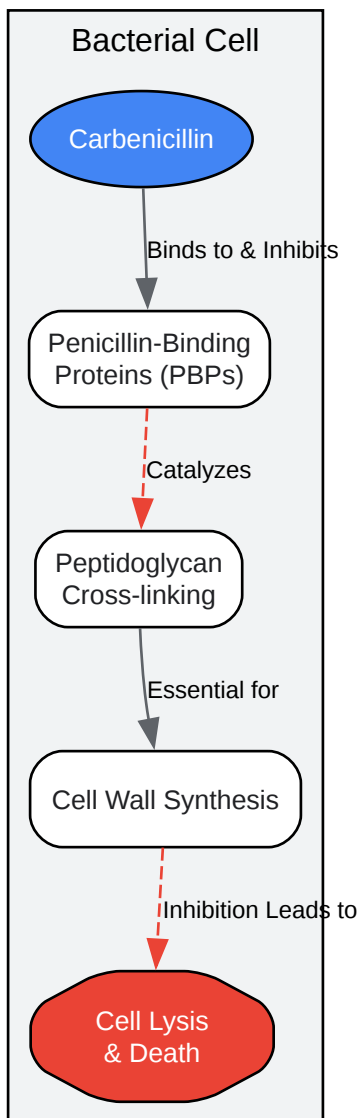
Procedure:

- **Weighing:** In a sterile conical tube, accurately weigh out the desired amount of **carbenicillin** disodium salt. For example, to prepare 10 mL of a 50 mg/mL stock solution, weigh 0.5 g of **carbenicillin**.
- **Dissolving:** Add a corresponding volume of sterile distilled water to the conical tube. For a 50 mg/mL solution, if you weighed 0.5 g of **carbenicillin**, add 10 mL of sterile distilled water.
- **Mixing:** Cap the tube tightly and vortex until the **carbenicillin** powder is completely dissolved. The solution should be clear.
- **Sterilization:** Draw the **carbenicillin** solution into a sterile syringe. Attach a sterile 0.22 µm syringe filter to the syringe.
- **Filtering:** Dispense the solution through the filter into a new sterile conical tube. This process sterilizes the stock solution without using heat, which can degrade the antibiotic.
- **Aliquoting:** Dispense the sterile stock solution into smaller, sterile microcentrifuge tubes (e.g., 1 mL aliquots). This prevents repeated freeze-thaw cycles of the entire stock.
- **Labeling and Storage:** Clearly label the aliquots with the name of the reagent (**Carbenicillin**), the concentration (50 mg/mL), the date of preparation, and your initials. Store the aliquots at -20°C.

Visualizations

Caption: Workflow for preparing and using **carbenicillin** stock solution.

Carbenicillin Mechanism of Action



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Caption: Mechanism of action of **carbenicillin** on bacterial cell wall synthesis.

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